

Lantadene A: A Comprehensive Structural and Methodological Guide

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Compound of Interest

Compound Name: LANTADENE

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the chemical structure, properties, and analytical methodologies related to **Lantadene A**, a bioactive pentacyclic triterpenoid. The information presented herein is intended to serve as a comprehensive resource for professionals engaged in natural product chemistry, pharmacology, and drug discovery.

Chemical Structure and Nomenclature

Lantadene A is a pentacyclic triterpenoid compound that is predominantly isolated from the leaves of the *Lantana camara* plant.^{[1][2]} It is a major phytochemical in this plant and is recognized for its biological activities, including hepatotoxicity in livestock.^{[1][2]}

The systematic chemical name for **Lantadene A** is 22 β -angeloyloxy-3-oxoolean-12-en-28-oic acid.^{[1][3]} Its structure is based on the oleanane skeleton, characterized by five fused six-membered rings. Key functional groups that define its chemical reactivity and biological function include a ketone group at the C-3 position, a carbon-carbon double bond between C-12 and C-13, a carboxylic acid group at the C-17 position (part of the C-28 carboxyl), and an angelate (angeloyloxy) ester group attached at the C-22 position in the beta configuration.^{[1][3]}
^[4]

The molecular structure of **Lantadene A** has been established through single-crystal three-dimensional X-ray structure determination, revealing that the A/B and B/C rings are trans-fused, while the D/E rings are cis-fused.^[3]

Physicochemical and Spectroscopic Data

The structural elucidation of **Lantadene A** is supported by a range of physicochemical and spectroscopic data. This information is crucial for its identification and characterization in various experimental settings.

Table 1: General Properties and Identifiers of **Lantadene A**

Property	Value	Reference
Molecular Formula	C₃₅H₅₂O₅	[4] [5] [6]
Molecular Weight	552.79 g/mol	[5] [6]
Exact Mass	552.3815 Da	[5]
CAS Number	467-81-2	[4]
Appearance	White solid / Crystals from methanol	[3] [4]
Melting Point	252-253 °C; 297 °C	[4] [7]

| IUPAC Name | (4R,4aS,6aR,6aS,6bR,8aR,12aR,14bS)-2,2,6a,6b,9,9,12a-heptamethyl-4-[(Z)-2-methylbut-2-enoyl]oxy-10-oxo-3,4,5,6,6a,7,8,8a,11,12,13,14b-dodecahydro-1H-picene-4a-carboxylic acid |[\[4\]](#) |

Table 2: Key ¹H and ¹³C NMR Spectral Data for **Lantadene A** (in CDCl₃) Data compiled from published literature. Chemical shifts (δ) are in ppm.

Position	¹ H Chemical Shift (δ, ppm)	¹³ C Chemical Shift (δ, ppm)	Reference
2	2.55 (m)	34.2	[8]
3	-	217.7	[8]
12	5.30 (t, J=3.4 Hz)	122.5	[8]
13	-	143.1	[8]
22	-	65.8	[9]
28	-	177.7	[9]
31' (Angelate C=O)	-	166.6	[9]
32' (Angelate C=C)	-	127.9	[9]

| 33' (Angelate C=C) | - | 138.9 |[9] |

Additional spectroscopic data includes:

- Infrared (IR) Spectroscopy: Shows characteristic absorption bands for a ketone (C=O), carboxylic acid (O-H and C=O), ester (C=O), and double bonds (C=C).[7]
- Mass Spectrometry (MS): The positive electrospray ionization (ESI) mass spectrum displays a parental peak at m/z 569 [M+H]⁺, which is consistent with the molecular formula C₃₅H₅₂O₆ (Note: discrepancy in formula in this specific source).[10] Another source indicates a molecular formula of C₃₅H₅₂O₅. [4][5][6]
- Ultraviolet (UV) Spectroscopy: Shows an absorption maximum (λ_{max}) at 210 nm, indicating a non-conjugated double bond.[7]

Experimental Protocols

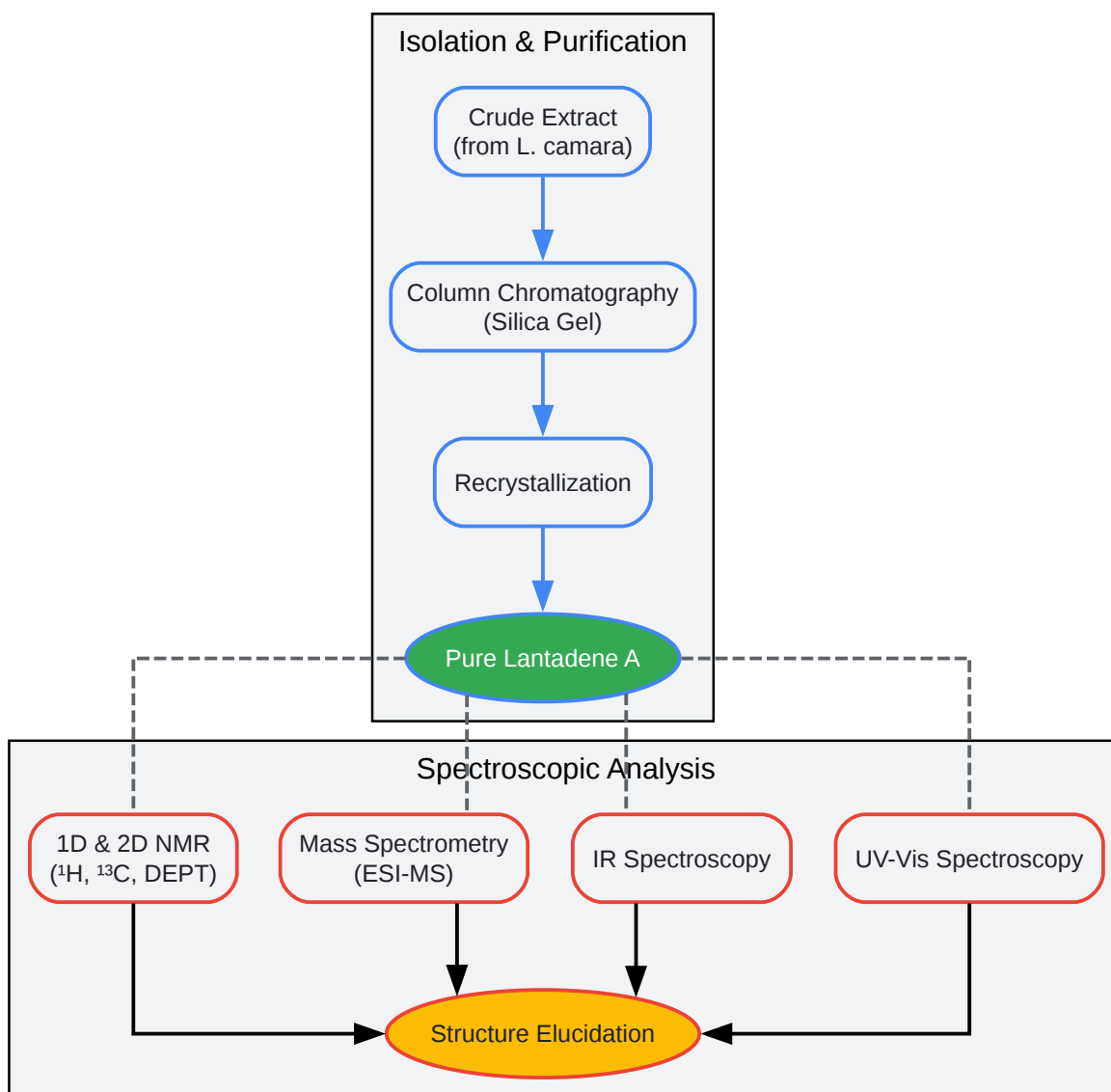
The following protocols are derived from established methodologies for the isolation and characterization of **Lantadene A**.

This protocol describes an improved method for isolating **Lantadene A** from the leaves of *Lantana camara*.[\[11\]](#)

- Collection and Preparation: Collect fresh leaves of *Lantana camara* var. *aculeata*.[\[11\]](#) Dry the leaves at 55°C and grind them into a fine powder.[\[12\]](#)
- Extraction:
 - Perform a batch extraction of the dried leaf powder with methanol.[\[11\]](#)
 - Pool the methanolic extracts and decolorize with activated charcoal.[\[11\]](#)
 - Remove the solvent in vacuo at 60°C.[\[11\]](#)
 - Extract the resulting residue with chloroform. Dry the chloroform extract in vacuo.[\[11\]](#)
- Initial Crystallization:
 - Dissolve the dried chloroform residue in boiling methanol.[\[11\]](#)
 - Allow crystallization to occur by keeping the solution at 0-4°C.[\[11\]](#)
 - Recover the partially purified **lantadenes** via filtration.[\[11\]](#)
- Column Chromatography:
 - Prepare a silica gel (60-120 mesh) column, activated at 110°C for 1 hour, using chloroform as the slurry solvent.[\[11\]](#)
 - Dissolve the partially purified **lantadene** sample in a minimal amount of chloroform and load it onto the column.[\[11\]](#)
 - Elute the column sequentially with 100% chloroform, followed by a chloroform:methanol (99.5:0.5 v/v) mixture.[\[11\]](#)
 - Collect fractions and monitor them using Thin Layer Chromatography (TLC) with iodine vapors or Liebermann-Burchard reagent for detection.[\[11\]](#)

- Final Purification:
 - Pool the fractions identified as containing **Lantadene A**.[\[11\]](#)
 - Remove the solvent in vacuo.[\[11\]](#)
 - Perform repeated recrystallization from boiling methanol to obtain pure **Lantadene A** crystals.[\[11\]](#)
 - Confirm final purity (e.g., >98%) using High-Performance Liquid Chromatography (HPLC).[\[11\]](#)

The definitive identification of the isolated compound as **Lantadene A** involves a combination of spectroscopic techniques.



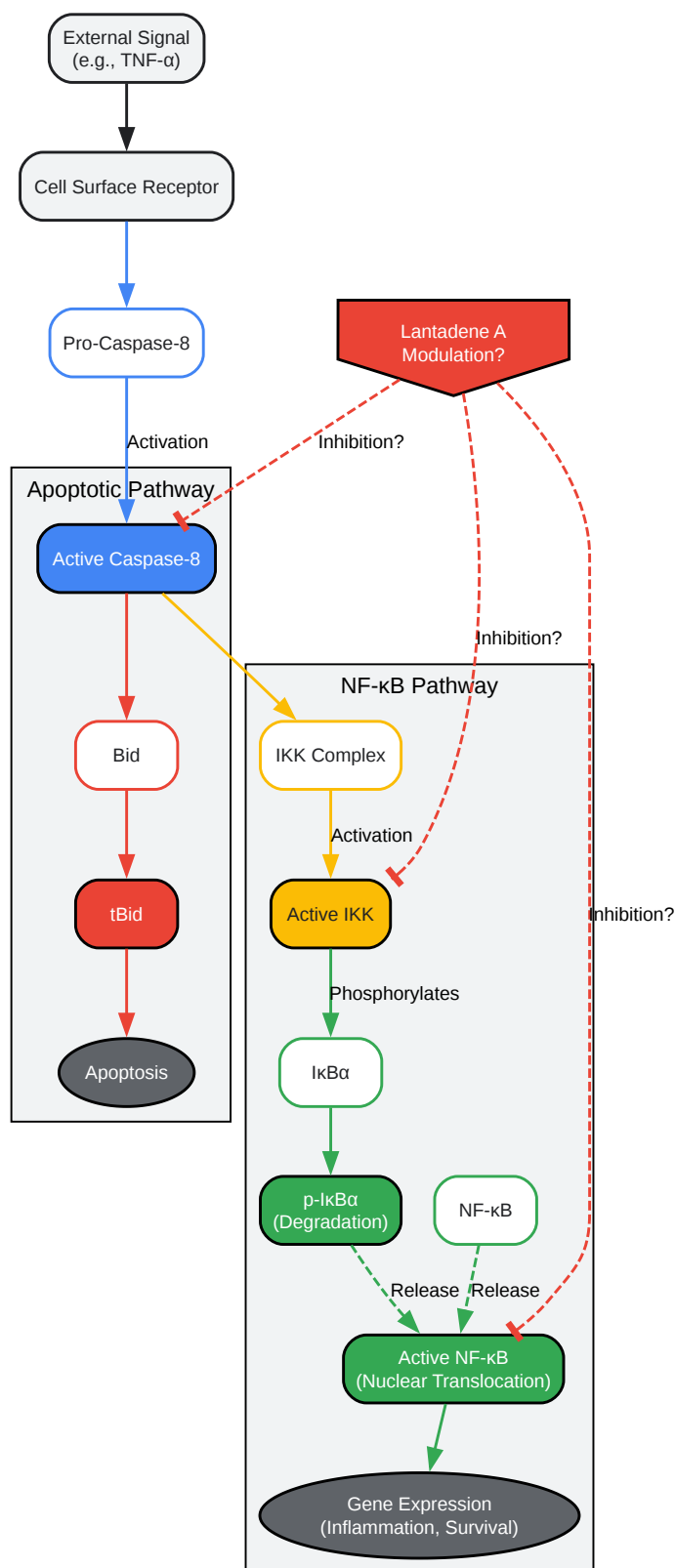
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Caption: Workflow for the isolation and structural elucidation of **Lantadene A**.

Biological Activity and Potential Signaling Pathway

Lantadene A is primarily known for its hepatotoxicity.[2] However, recent studies have explored its other pharmacological properties, including antifungal, anti-inflammatory, and potential anticancer activities.[1][10] **Lantadene** analogs have been suggested to modulate critical cellular signaling pathways, such as those involved in apoptosis and inflammation.[8] One such

proposed mechanism involves the Caspase-8 dependent activation of NF- κ B, a key regulator of inflammation and cell survival.[8]



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Caption: Proposed modulation of Caspase-8 dependent NF- κ B signaling by **Lantadene A**.

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